

C.I. Disperse Red 19 hazardous classification safety data

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: C.I. Disperse Red 19

CAS No.: 2734-52-3

Cat. No.: S1893905

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Chemical Identification and Properties

The table below summarizes the basic identifiers and physical property data for **C.I. Disperse Red 19** (CAS No. 2734-52-3) [1] [2].

Property	Description
CAS Number	2734-52-3
Molecular Formula	C ₁₆ H ₁₈ N ₄ O ₄
Molecular Weight	330.34 g/mol
Form	Dark purple to dark red-brown crystalline powder
Melting Point	>300 °C
Water Solubility	234.5 µg/L (at 25 °C)
Log P	3.05 (Predicted)

Hazard Classification and Safety Information

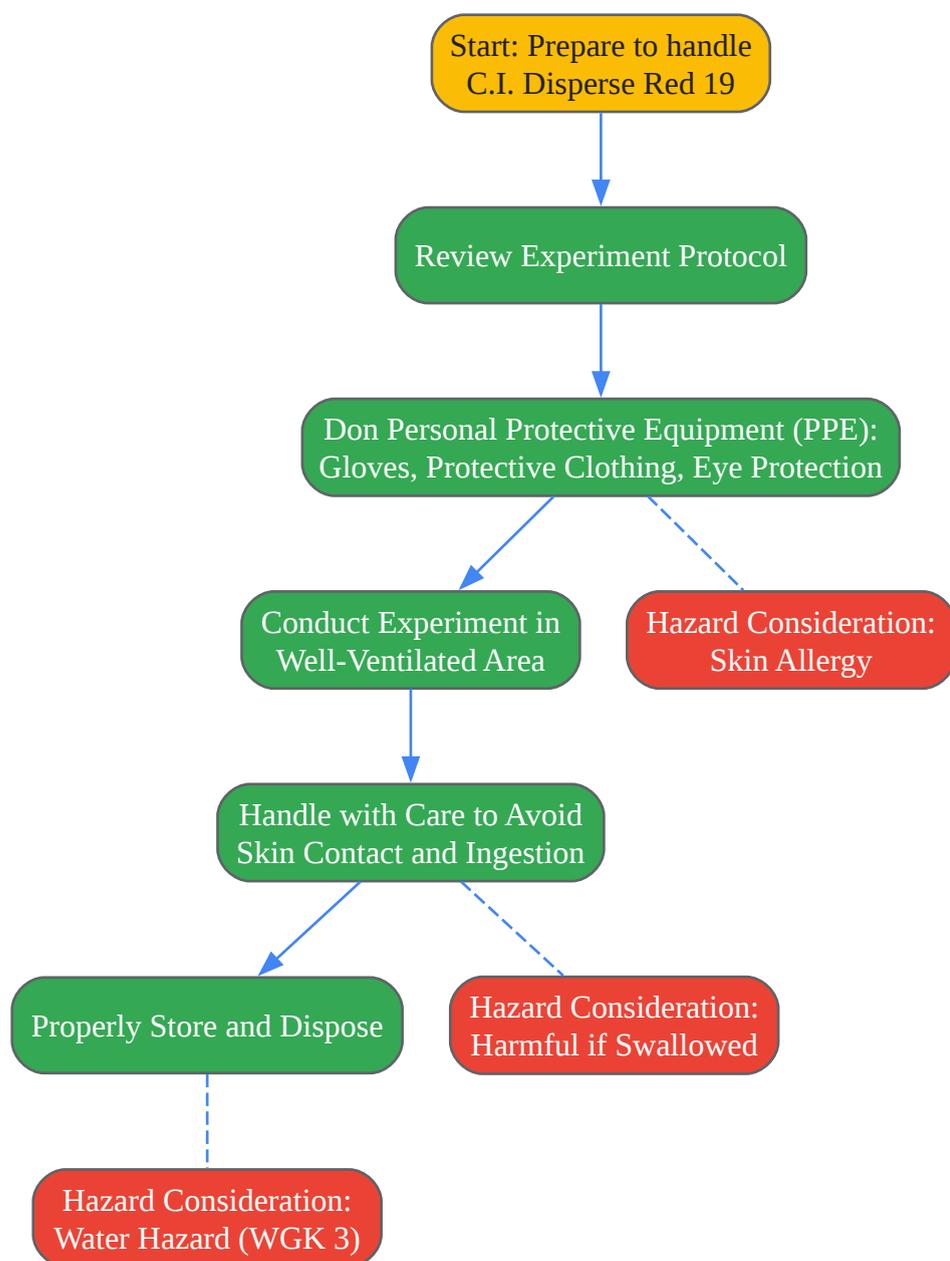
The search results indicate the following hazard classifications and safety statements, primarily sourced from a commercial chemical database [2].

Hazard/Safety Aspect	Information
GHS Signal Word	Warning

| **Hazard Statements (H-Codes)** | H302: Harmful if swallowed H317: May cause an allergic skin reaction | | **Precautionary Statements (P-Codes)** | P280: Wear protective gloves/protective clothing/eye protection/face protection. P301+P312+P330: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth. P302+P352: IF ON SKIN: Wash with plenty of soap and water. | | **WGK Germany** | 3 (Severely hazardous to water) | | **Safety Statements** | 24/25: Avoid contact with skin and eyes. 36/37: Wear suitable protective clothing and gloves. |

Recommended Experimental Handling Workflow

The diagram below outlines a general workflow for handling and testing **C.I. Disperse Red 19** based on the identified hazards.



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Figure 1: Experimental handling workflow for **C.I. Disperse Red 19**, integrating key hazard controls.

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References

1. . C . I | SIELC Technologies Disperse Red 19 [sielc.com]

2. | 2734-52-3 DISPERSE RED 19 [chemicalbook.com]

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